

Application Notes and Protocols for DS88790512 in Calcium Imaging Assays

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Compound of Interest

Compound Name: DS88790512

Cat. No.: B10819894

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Audience: Researchers, scientists, and drug development professionals.

Introduction

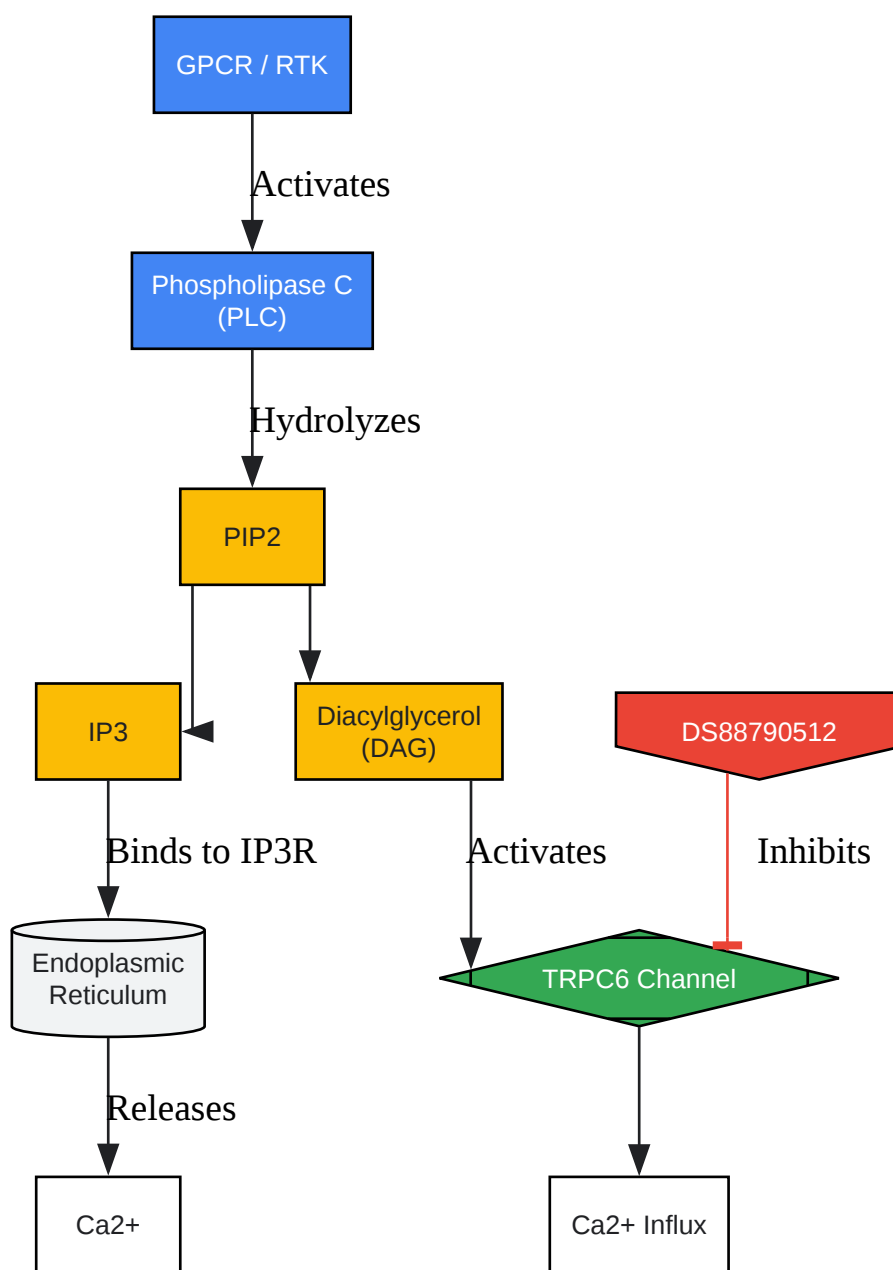
DS88790512 is a potent and selective small molecule inhibitor of the Transient Receptor Potential Canonical 6 (TRPC6) ion channel.^{[1][2][3]} TRPC6 is a non-selective cation channel that plays a significant role in calcium signaling pathways by allowing calcium influx into the cell upon activation. Dysregulation of TRPC6 has been implicated in various pathological conditions. **DS88790512**, developed by Daiichi-Sankyo, serves as a valuable pharmacological tool for investigating the physiological and pathological roles of TRPC6.^{[1][2]} These application notes provide a detailed protocol for utilizing **DS88790512** in cell-based calcium imaging assays to monitor the inhibition of TRPC6-mediated calcium influx.

Mechanism of Action

DS88790512 acts as a blocker of the TRPC6 ion channel.^{[2][3]} In a typical signaling cascade, activation of G-protein coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs) leads to the activation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). While IP3 triggers calcium release from the endoplasmic reticulum, DAG directly activates TRPC6 channels

located on the plasma membrane, leading to an influx of extracellular calcium. **DS88790512** directly inhibits this channel, thereby blocking the influx of calcium and allowing for the quantification of TRPC6 activity.

Signaling Pathway Diagram



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Caption: TRPC6 signaling pathway and the inhibitory action of **DS88790512**.

Quantitative Data Summary

The following table summarizes the known quantitative parameters of **DS88790512**.

Parameter	Value	Species	Notes	Reference
IC50	11 nM	Human	Potency for TRPC6 inhibition.	[1][2]
Selectivity	>200-fold vs. hERG	Human	High selectivity against off-target ion channels.	[1]
Selectivity	>200-fold vs. hNav1.5	Human	High selectivity against off-target ion channels.	[1]
Oral Bioavailability	50%	Mice	Demonstrates good oral bioavailability in preclinical models.	[1]

Experimental Protocols

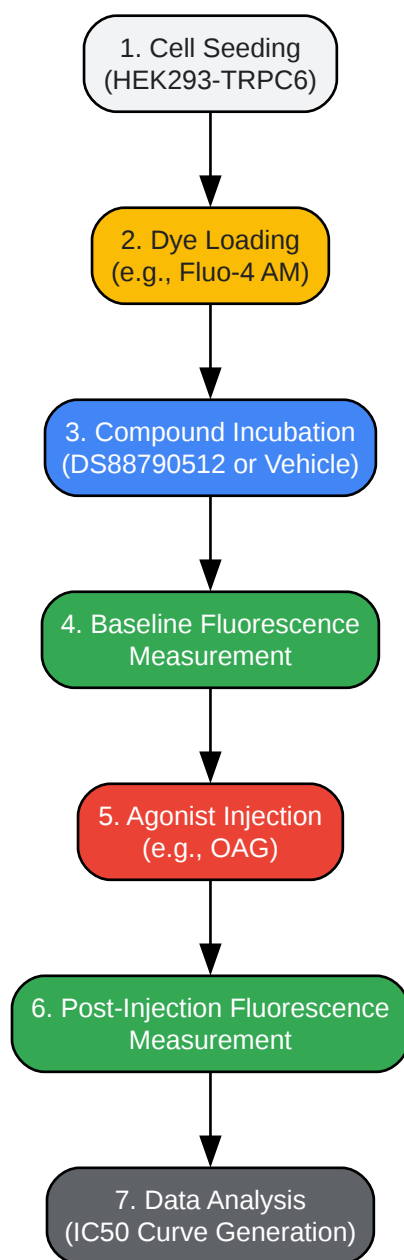
This section details the protocol for a cell-based calcium imaging assay to measure the inhibitory activity of **DS88790512** on TRPC6 channels. This protocol is designed for use with a fluorescent plate reader but can be adapted for fluorescence microscopy.

Materials

- HEK293 cells stably expressing human TRPC6 (or other suitable cell line)
- **DS88790512**
- TRPC6 agonist (e.g., OAG - 1-oleoyl-2-acetyl-sn-glycerol)
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM, Fura-2 AM)

- Pluronic F-127
- Probenecid (optional, to prevent dye extrusion)
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- Cell culture medium (e.g., DMEM with 10% FBS)
- 96-well or 384-well black, clear-bottom assay plates
- Fluorescent plate reader with kinetic read capabilities and automated injection

Experimental Workflow Diagram



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Caption: General workflow for the **DS88790512** calcium imaging assay.

Step-by-Step Protocol

- Cell Seeding:
 - The day before the assay, seed HEK293-TRPC6 cells into a black, clear-bottom 96-well or 384-well plate at a density that will result in a confluent monolayer on the day of the

experiment.

- Incubate the plate overnight at 37°C in a 5% CO₂ incubator.
- Dye Loading:
 - Prepare a dye loading solution. For Fluo-4 AM, a typical concentration is 2-5 µM in HBSS.
 - To aid in dye solubilization, first dissolve the Fluo-4 AM in a small amount of DMSO, then mix with an equal volume of 20% Pluronic F-127 before diluting to the final concentration in HBSS.
 - If your cells actively extrude the dye, add probenecid (1-2.5 mM) to the loading buffer.
 - Remove the cell culture medium from the wells and add the dye loading solution.
 - Incubate the plate for 45-60 minutes at 37°C, protected from light.
- Compound Incubation:
 - Prepare serial dilutions of **DS88790512** in HBSS. A typical concentration range to test for an IC₅₀ determination would be from 1 nM to 10 µM. Include a vehicle control (e.g., 0.1% DMSO).
 - After the dye loading incubation, gently wash the cells twice with HBSS.
 - Add the **DS88790512** dilutions or vehicle control to the respective wells.
 - Incubate for 15-30 minutes at room temperature, protected from light.
- Fluorescence Measurement:
 - Set up the fluorescent plate reader to measure fluorescence at the appropriate wavelengths for your chosen dye (e.g., Ex/Em = 494/516 nm for Fluo-4).
 - Record a baseline fluorescence reading for 10-20 seconds.
 - Inject the TRPC6 agonist (e.g., OAG at a final concentration equal to its EC₈₀) into the wells.

- Immediately after injection, continue to record the fluorescence signal kinetically for 60-180 seconds to capture the peak calcium response.
- Data Analysis:
 - The response is typically quantified as the peak fluorescence intensity after agonist addition minus the baseline fluorescence.
 - Normalize the data to the vehicle control (0% inhibition) and a control with a maximally effective concentration of a known TRPC6 inhibitor or no agonist (100% inhibition).
 - Plot the normalized response against the logarithm of the **DS88790512** concentration.
 - Fit the data to a four-parameter logistic equation to determine the IC50 value.

Conclusion

DS88790512 is a highly potent and selective inhibitor of the TRPC6 ion channel, making it an excellent tool for studying TRPC6-mediated calcium signaling. The provided protocols and data serve as a comprehensive guide for researchers to effectively utilize **DS88790512** in calcium imaging assays to investigate the function of TRPC6 in various biological systems and its potential as a therapeutic target.

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References

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